

propamocarb hydrochloride solubility and partition coefficient

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

[Get Quote](#)

Physicochemical Properties of Propamocarb Hydrochloride

The following table summarizes the key quantitative data available for **propamocarb hydrochloride**. Please note that some values, particularly the log P, vary between sources due to differences in measurement or reporting methods.

Property	Value	Conditions / Notes	Data Source
Water Solubility	1,005,000 mg/L	High at 20°C & pH 7 (verified for regulatory purposes)	[1]
	>700,000 mg/L	At 25°C	[2]
Log P (Partition Coefficient)	-1.4	Octanol-water at pH 7, 20°C (verified for regulatory purposes)	[1]
	1.19	Reported by an analytical company	[3]

Property	Value	Conditions / Notes	Data Source
Log P (Base Form)	0.84	For Propamocarb (non-salt form)	[4]
pKa (Dissociation Constant)	9.6	At 25°C	[1]
	9.1		[2]
Molecular Weight	224.73 g/mol		[1] [2]
Melting Point	64.2 °C	Verified for regulatory purposes	[1]
	45 - 55 °C		[2]

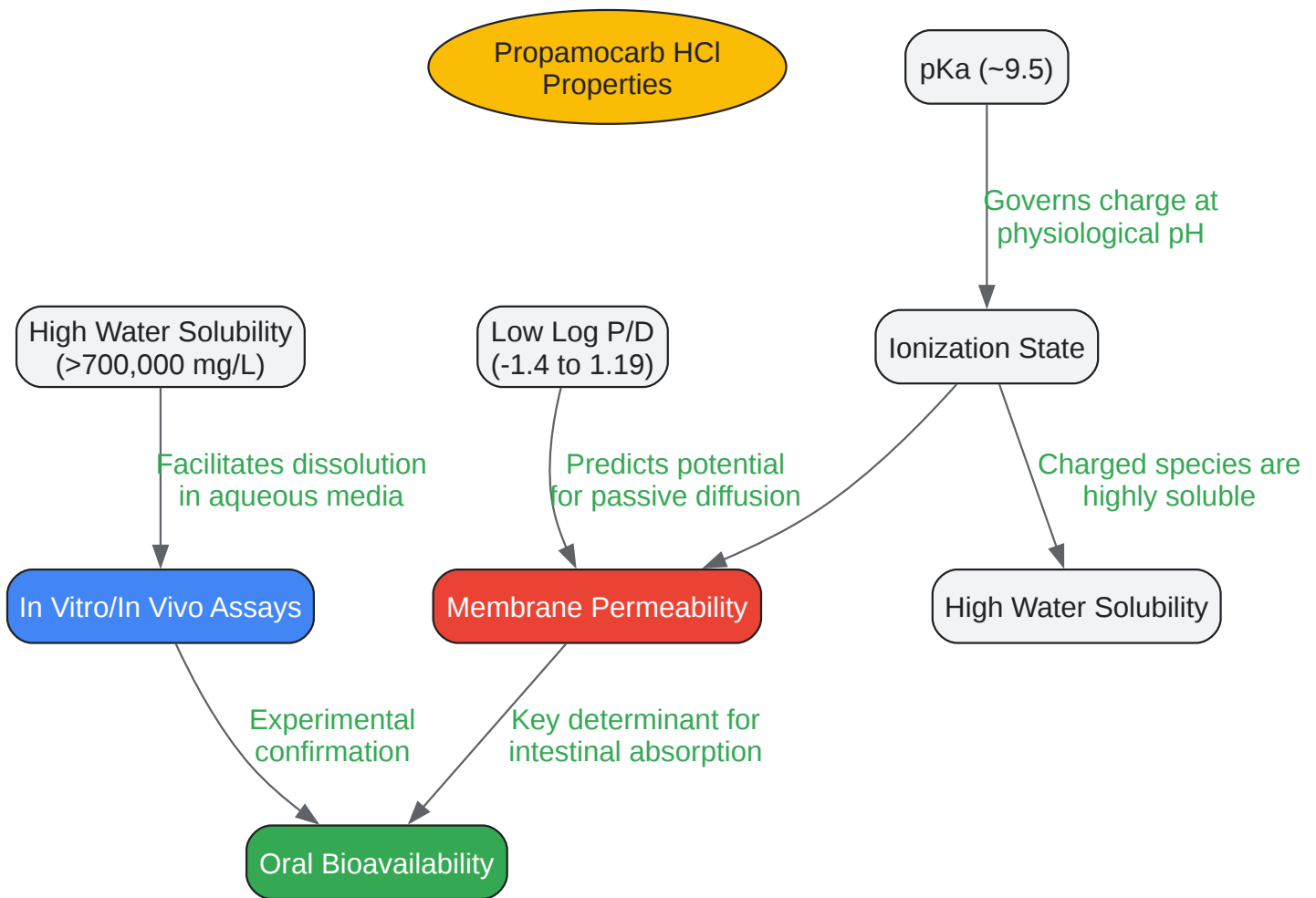
Experimental Methodologies and Data Context

While the searched sources do not contain step-by-step laboratory protocols, they provide context on how this data is generated and used, which is critical for interpreting its reliability.

- **Data Sources and Reliability:** The most reliable data comes from **regulatory dossiers** submitted to the European Union, which is marked as "verified for regulatory purposes" [1]. Other data from scientific literature and manuals is noted as "unverified" but from a known source [4] [2].
- **Solubility and Partitioning Principles:** The partition coefficient (Log P) describes how a substance distributes itself between octanol (representing lipid membranes) and water. For ionizable compounds like **propamocarb hydrochloride**, the measured value is often the **Log D (distribution coefficient)**, which is pH-dependent [5]. The high solubility and negative Log P reported in regulatory data [1] are consistent with a salt's properties, while other reported values may refer to the non-salt base form [4] [3].
- **Analytical Methods:** **Propamocarb hydrochloride** can be analyzed using **reverse-phase High-Performance Liquid Chromatography (HPLC)**. One analytical method uses a mobile phase of acetonitrile, water, and phosphoric acid [3].

Property Interrelationships in Drug Development

The physicochemical properties of a compound are interconnected and crucial for predicting its behavior in a biological system. The following diagram illustrates the core relationships between the key properties of **propamocarb hydrochloride** and their significance in pharmaceutical development.



[Click to download full resolution via product page](#)

> This workflow shows how the fundamental properties of Propamocarb HCl influence its membrane permeability and solubility, which are experimentally assessed to predict its oral bioavailability.

Key Takeaways for Researchers

- **Primary Data Source:** For reliable data, consult **regulatory assessments** like the EU Pesticides Database, which contain verified, high-quality information [1].
- **Interpret Log P with Caution:** The reported Log P for **propamocarb hydrochloride** is a **pH-dependent Log D**. The negative value from regulatory data [1] reflects the compound's high polarity and ionic character as a salt, which directly impacts its permeability.
- **High Solubility is a Key Feature:** The consistently reported high water solubility indicates that **propamocarb hydrochloride** is a highly **hydrophilic compound**, which aligns with its reported mode of action as a systemic fungicide absorbed by roots and leaves [1] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Propamocarb hydrochloride (Ref: SN 66752) - AERU [sitem.herts.ac.uk]
2. 713. Propamocarb (Pesticide residues in food: 1984 ... [inchem.org]
3. Propamocarb hydrochloride [sielc.com]
4. Propamocarb (Ref: SN 39744) - AERU [sitem.herts.ac.uk]
5. Evaluation of the use of partition coefficients and molecular ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [propamocarb hydrochloride solubility and partition coefficient].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b562066#propamocarb-hydrochloride-solubility-and-partition-coefficient>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com